

Application Notes and Protocols for Nonadecanoyl Chloride in Organic Synthesis

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Compound of Interest

Compound Name: Nonadecanoyl chloride

CAS No.: 59410-47-8

Cat. No.: B056548

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nonadecanoyl chloride (C₁₉H₃₇ClO), the acyl chloride derivative of nonadecanoic acid, is a valuable reagent in organic synthesis, primarily utilized for the introduction of the C₁₉ nonadecanoyl group into various molecules. Its long aliphatic chain makes it a key building block for the synthesis of complex lipids and other bioactive compounds. As with other acyl chlorides, it readily reacts with nucleophiles such as alcohols and amines to form esters and amides, respectively. These reactions are typically high-yielding and proceed under mild conditions. This document provides detailed application notes and experimental protocols for the use of **Nonadecanoyl chloride** in the synthesis of amides and esters, with a focus on its relevance to drug development.

Key Applications in Organic Synthesis and Drug Development

Nonadecanoyl chloride is instrumental in the synthesis of a variety of organic molecules with potential applications in pharmacology and materials science. Its long alkyl chain imparts significant lipophilicity to the target molecules, which can be crucial for their biological activity and formulation into delivery systems.

- **Synthesis of Bioactive Amides:** **Nonadecanoyl chloride** is a key reagent for the synthesis of long-chain N-acyl amides. A notable class of such compounds is the N-acylethanolamines (NAEs), which are lipid signaling molecules with a range of biological activities, including anti-inflammatory and analgesic properties. By reacting **Nonadecanoyl chloride** with ethanolamine, N-nonadecanoyl ethanolamide can be synthesized, a potential therapeutic agent.
- **Formation of Ceramide Analogs:** Ceramides are a class of lipid molecules that are central to cellular signaling pathways, regulating processes such as apoptosis and cell proliferation. They are composed of a sphingosine backbone N-acylated with a fatty acid. **Nonadecanoyl chloride** can be used to synthesize C19-ceramide analogs by reacting it with sphingosine or its derivatives. These analogs are valuable tools for studying the biological roles of specific ceramide species and as potential anticancer agents.
- **Esterification for Prodrugs and Biomaterials:** The esterification of alcohols with **Nonadecanoyl chloride** can be employed to create prodrugs with improved lipophilicity and altered pharmacokinetic profiles. For instance, esterification of a hydrophilic drug can enhance its ability to cross cell membranes. Furthermore, long-chain esters are of interest in the development of biomaterials and liquid crystals.
- **Component of Lipid-Based Drug Delivery Systems:** The derivatives of **Nonadecanoyl chloride**, such as specific glycerolipids or phospholipids, can be incorporated into lipid nanoparticles (LNPs) and solid lipid nanoparticles (SLNs). These nanoparticles are used as carriers for delivering a variety of therapeutic agents, including mRNA vaccines and small molecule drugs. The long C19 chain can influence the physical properties and stability of these delivery systems.

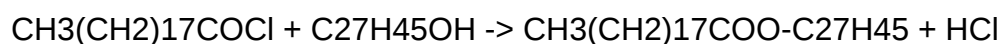
Experimental Protocols

The following are detailed protocols for the synthesis of a representative amide and ester using **Nonadecanoyl chloride**.

Protocol 1: Synthesis of N-(4-hydroxyphenyl)nonadecanamide

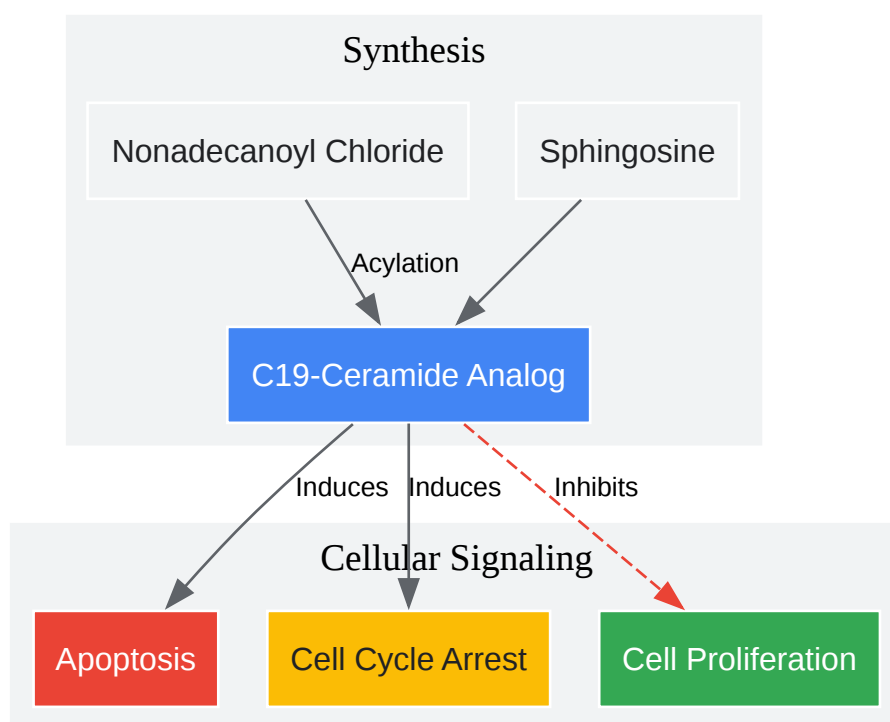
This protocol describes the synthesis of an N-aryl amide, a common structural motif in biologically active compounds.

Reaction Scheme:



Caption: Workflow for the synthesis of N-(4-hydroxyphenyl)nonadecanamide.

Signaling Pathway Involving Ceramide Analogs



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Caption: Synthesis of C19-ceramide analogs and their role in cellular signaling.

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